

Commercial Sources and Suppliers of Dihydrodicyclopentadiene: A Technical Guide

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Compound of Interest

Compound Name: *Dihydrodicyclopentadiene*

Cat. No.: *B010047*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, suppliers, and key technical data for **dihydrodicyclopentadiene**. **Dihydrodicyclopentadiene**, a partially hydrogenated derivative of dicyclopentadiene, serves as a valuable building block in polymer chemistry and various chemical syntheses. While not a direct therapeutic agent, its utility in creating specialized polymers for coatings, adhesives, and elastomers can be relevant in the development of medical devices and drug delivery systems.^[1] This guide is intended for professionals in research and development who require reliable sourcing and technical specifications for this compound.

Commercial Suppliers

Dihydrodicyclopentadiene is available from a range of chemical suppliers, from large-scale manufacturers to specialized laboratory chemical providers. The primary stereoisomer available is the endo form, which is more prevalent.^[1] Suppliers offer various grades and purities, and it is recommended to request specific certificates of analysis for lot-to-lot consistency.

Key Commercial Suppliers Include:

- TCI America: A well-established supplier of laboratory and specialty chemicals, offering **dihydrodicyclopentadiene** with a stated purity of over 95.0% as determined by gas chromatography.^{[2][3]}

- BOC Sciences: A supplier of a wide range of chemicals for the pharmaceutical and biotechnology industries, providing **dihydrodicyclopentadiene** with a purity of 95%.[\[4\]](#)
- EvitaChem: A supplier of chemical compounds for research and development, listing **dihydrodicyclopentadiene** in their catalog.[\[1\]](#)
- VIVAN Life Sciences: This company offers derivatives of **dihydrodicyclopentadiene**, such as Hydroxy Dicyclopentadiene, and provides supporting analytical data like CoA, MASS, NMR, and HPLC.[\[5\]](#)
- Fisher Scientific: A major distributor of scientific products, listing **dihydrodicyclopentadiene** from TCI America.[\[6\]](#)
- ChemicalBook: An online chemical marketplace that lists multiple suppliers and manufacturers of **dihydrodicyclopentadiene** and its derivatives, providing a platform for sourcing from various global suppliers.

It is important to note that the availability and product specifications can vary between suppliers and regions. Researchers should contact the suppliers directly for the most current information and to request detailed analytical data.

Technical Data

The following table summarizes the key quantitative data for **dihydrodicyclopentadiene**, compiled from various technical datasheets and chemical databases.

Property	Value	Source(s)
Chemical Name	Dihydrodicyclopentadiene	[3]
Synonyms	3a,4,5,6,7,7a-Hexahydro-4,7-methano-1H-indene, Tricyclo[5.2.1.0 ^{2,6}]dec-3-ene	[2][3]
CAS Number	4488-57-7	[2][3]
Molecular Formula	C ₁₀ H ₁₄	[2][3]
Molecular Weight	134.22 g/mol	[2][3]
Appearance	White or colorless crystalline powder/solid	[4][6]
Purity (typical)	>95.0% (GC)	[2][3][4]
Melting Point	49 °C	[4]
Boiling Point	185.6 °C at 760 mmHg	[4]
Density	1.011 g/cm ³	[4]
Solubility in Water	33.36 mg/L @ 25 °C (estimated)	[4]
Storage Temperature	Refrigerated (0-10°C)	[3]

Synthesis and Experimental Protocols

Dihydrodicyclopentadiene is primarily synthesized through the partial hydrogenation of dicyclopentadiene (DCPD).^[1] The reaction involves the selective saturation of one of the two double bonds in the DCPD molecule. The endo isomer of DCPD is the common starting material, which is readily available from the dimerization of cyclopentadiene.

Generalized Experimental Protocol: Hydrogenation of Dicyclopentadiene

This protocol provides a general outline for the synthesis of **dihydrodicyclopentadiene**. Specific reaction conditions, including catalyst choice, solvent, temperature, and pressure, may

be optimized for yield and purity.

Materials:

- endo-Dicyclopentadiene (DCPD)
- Palladium on carbon (Pd/C) catalyst (e.g., 5% or 10%) or other suitable hydrogenation catalysts (e.g., Nickel-based catalysts)
- Solvent (e.g., ethanol, ethyl acetate, or a hydrocarbon solvent)
- Hydrogen gas (H₂)
- Inert gas (e.g., nitrogen or argon)
- Standard laboratory glassware for reactions under controlled atmosphere and pressure.

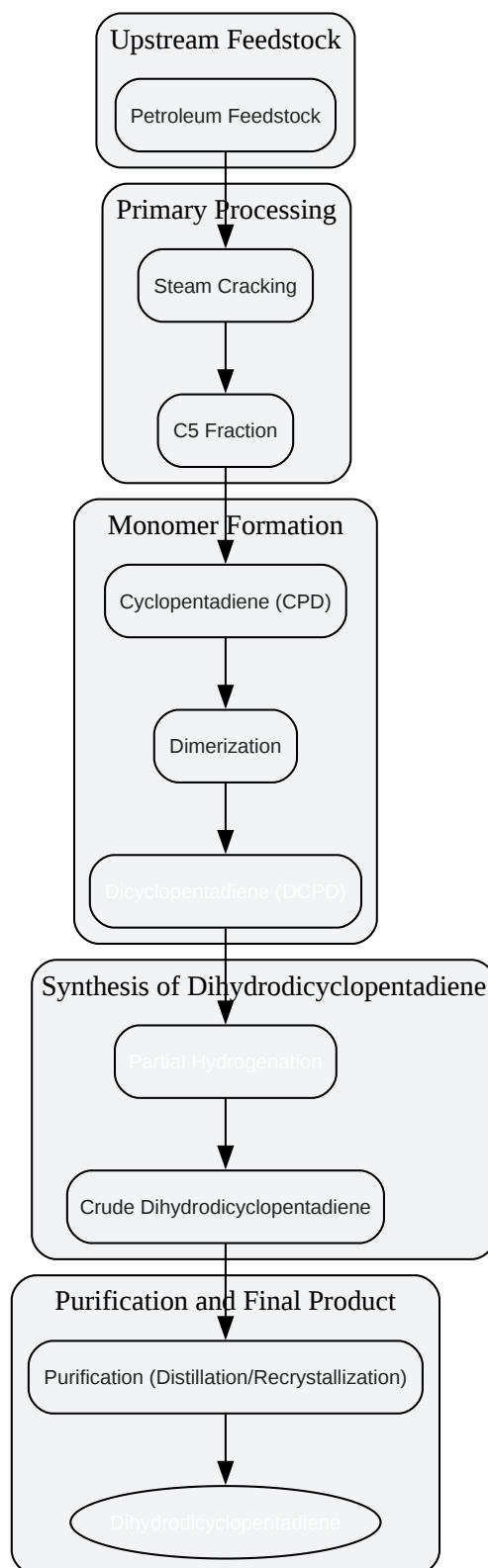
Procedure:

- Reactor Setup: A pressure reactor (autoclave) equipped with a magnetic stirrer, gas inlet, and pressure gauge is assembled and dried.
- Charging the Reactor: The reactor is charged with endo-dicyclopentadiene and a suitable solvent. The Pd/C catalyst is then added carefully under an inert atmosphere to prevent ignition.
- Inerting: The reactor is sealed and purged several times with an inert gas (nitrogen or argon) to remove any residual air.
- Hydrogenation: The inert gas is replaced with hydrogen, and the reactor is pressurized to the desired level. The reaction mixture is stirred vigorously and may be heated to a specific temperature to facilitate the reaction.
- Reaction Monitoring: The progress of the reaction can be monitored by observing the uptake of hydrogen (pressure drop) and by periodic sampling and analysis using techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC).

- Work-up: Upon completion of the reaction, the reactor is cooled to room temperature, and the excess hydrogen pressure is carefully released. The reaction mixture is then filtered to remove the catalyst.
- Purification: The solvent is removed from the filtrate under reduced pressure (rotary evaporation). The resulting crude **dihydrodicyclopentadiene** can be further purified by distillation or recrystallization to obtain the desired purity.

Chemical Workflow and Logical Relationships

The following diagram illustrates the typical synthesis workflow for **dihydrodicyclopentadiene**, starting from the cracking of petroleum feedstocks to the final purified product.

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